

"thermodynamic properties of potassium hydrogen carbonate solutions"

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Compound of Interest

Compound Name: potassium;hydrogen carbonate

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Solubility

The solubility of a substance is a fundamental property that dictates its behavior in solution. For potassium hydrogen carbonate, solubility in water is a key parameter for various applications.

Data Presentation: Solubility of Potassium Hydrogen Carbonate in Water

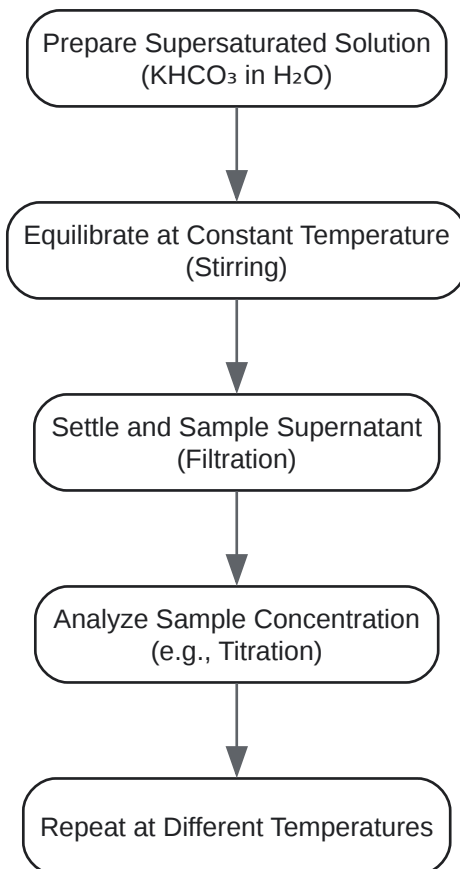
Temperature (°C)	Solubility (g/100 g of water)
0	22.7[1]
10	27.9[1]
20	33.3[1]
25	36.5[1]
30	39.1[1]
40	45.6[1]
60	60.0[1]
70	68.3[1]

Experimental Protocol: Determination of Solubility

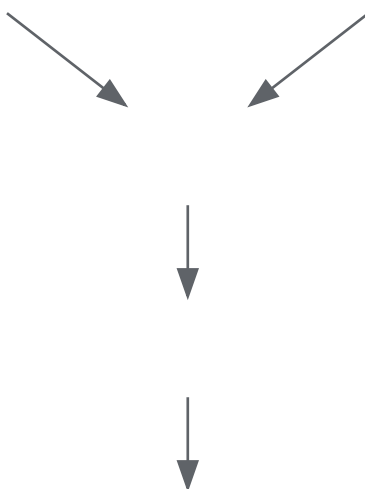
A common method for determining the solubility of a salt like potassium hydrogen carbonate at a specific temperature is the isothermal equilibrium method.

- **Preparation of Supersaturated Solution:** A surplus of potassium hydrogen carbonate is added to a known volume of deionized water in a jacketed glass vessel maintained at a constant temperature by a circulating water bath.
- **Equilibration:** The solution is stirred vigorously for an extended period (e.g., 24-48 hours) to ensure that equilibrium is reached.
- **Sampling:** After stirring is stopped, the solution is allowed to stand for a period to allow the undissolved solid to settle. A filtered sample of the supernatant is then carefully withdrawn using a pre-heated or pre-cooled syringe to avoid precipitation or dissolution during sampling.
- **Analysis:** The concentration of potassium hydrogen carbonate in the sample is determined by a suitable analytical method, such as titration with a standardized acid or by gravimetric analysis after evaporating the solvent.
- **Repetition:** The experiment is repeated at different temperatures to determine the solubility curve.

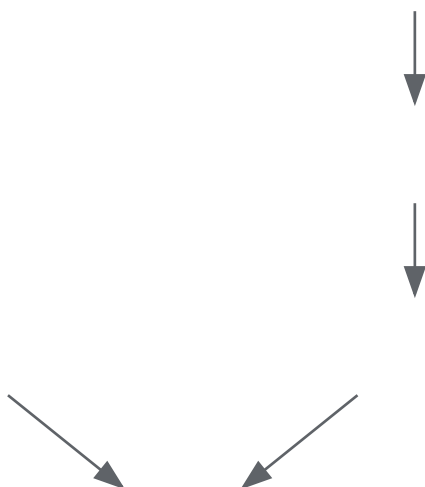
Experimental Workflow for Solubility Determination



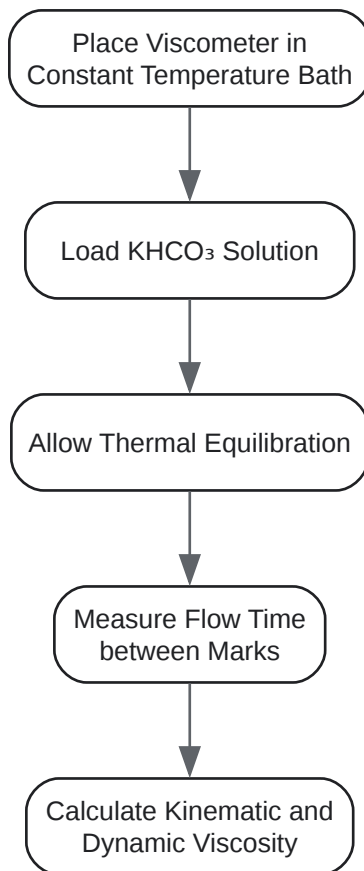
Density Measurement with a Pycnometer



Calorimetric Measurement of Heat Capacity



Viscosity Measurement with Capillary Viscometer



Enthalpy of Solution Determination



Electrochemical Determination of Activity Coefficient



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References

- 1. Potassium Bicarbonate: Properties and Uses You Should Know [vinatiorganics.com]
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